

Application Notes and Protocols: Devimistat in Mouse Xenograft Models

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Compound of Interest

Compound Name: Devimistat

Cat. No.: B1670322

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Introduction

Devimistat (formerly known as CPI-613) is a first-in-class investigational drug that targets mitochondrial metabolism.^{[1][2]} As a lipoate analog, it disrupts the tricarboxylic acid (TCA) cycle by inhibiting key mitochondrial enzymes, pyruvate dehydrogenase (PDH) and α -ketoglutarate dehydrogenase (KGDH).^{[3][4]} This mechanism preferentially targets the altered energy metabolism of cancer cells, leading to their death.^{[4][5]} These application notes provide a summary of dosages and administration protocols for **Devimistat** in preclinical mouse xenograft models, offering a valuable resource for researchers designing in vivo efficacy studies.

Data Presentation: Devimistat Dosage and Administration in Mouse Xenograft Models

The following table summarizes the quantitative data from various preclinical studies involving **Devimistat** in mouse xenograft models.

Mouse Strain	Xenograft Model (Cell Line)	Devimistat Dosage (mg/kg)	Administration Route	Dosing Schedule	Vehicle	Combination Therapy	Key Outcomes
CD1-Nu/Nu	BxPC-3 (Pancreatic)	25	Intraperitoneal (IP)	Once a week for 4 weeks	5% Dextrose in Water (D5W)	Gemcitabine (50 mg/kg)	Significant reduction in tumor progression.[6]
Balb/c nu/nu	HCT116 (Colorectal)	25	Intraperitoneal (IP)	Twice a week	Not Specified	Irinotecan (40 mg/kg, once a week)	Synergistic antitumor activity, prolonged survival. [7]
Balb/c nu/nu	HT29 (Colorectal)	25	Intraperitoneal (IP)	Twice a week	Not Specified	Irinotecan (40 mg/kg, once a week)	Retarded tumor growth and increased survival. [7]
Nude Mice	OVCAR3, CAOV3, F2 (Ovarian)	2.5	Intraperitoneal (IP)	3 days a week for 4 weeks	Corn Oil	Carboplatin (20 mg/kg) and Paclitaxel (50 mg/kg)	Increased overall survival and reduction in tumor development.[8]

Not Specified	AsPC1 (Pancreatic)	Not Specified	Intraperitoneal (IP)	Three times a week (MWF)	Not Specified	Not Specified	Dose-ranging studies performed to assess tumor growth inhibition. [9]
C57Bl/6 (Syngeneic)	MFL2 (AML)	Not Specified	Not Specified	Not Specified	PBS	Metformin	Assessed for viability and survival. [10]

Experimental Protocols

Preparation of Devimistat for In Vivo Administration

This protocol outlines the preparation of **Devimistat** for intraperitoneal injection in mouse xenograft models.

Materials:

- **Devimistat** (CPI-613) powder
- Vehicle (e.g., 5% Dextrose in Water (D5W), Corn Oil, or Phosphate-Buffered Saline (PBS))
- Sterile, light-protected vials
- Vortex mixer
- Sterile filters (0.22 µm)
- Sterile syringes and needles

Procedure:

- Determine the required concentration of **Devimistat** based on the desired dosage (e.g., 25 mg/kg) and the average weight of the mice.
- Aseptically weigh the required amount of **Devimistat** powder.
- In a sterile, light-protected vial, add the appropriate volume of the chosen vehicle to the **Devimistat** powder.
- Vortex the mixture thoroughly until the **Devimistat** is completely dissolved or forms a uniform suspension.
- If preparing a solution, sterile-filter the final preparation using a 0.22 µm filter. If it is a suspension, ensure it is well-mixed before each injection.
- Store the prepared **Devimistat** solution/suspension according to the manufacturer's instructions, typically protected from light.

Mouse Xenograft Model and Devimistat Administration

This protocol provides a general workflow for establishing a subcutaneous xenograft model and administering **Devimistat**.

Materials:

- Immunocompromised mice (e.g., athymic nude, NOD-scid)[[11](#)]
- Cancer cell line of interest
- Cell culture medium and reagents
- Trypsin or other cell detachment solutions
- Sterile PBS or Hank's Balanced Salt Solution (HBSS)
- Syringes and needles (26-27 gauge)
- Calipers for tumor measurement

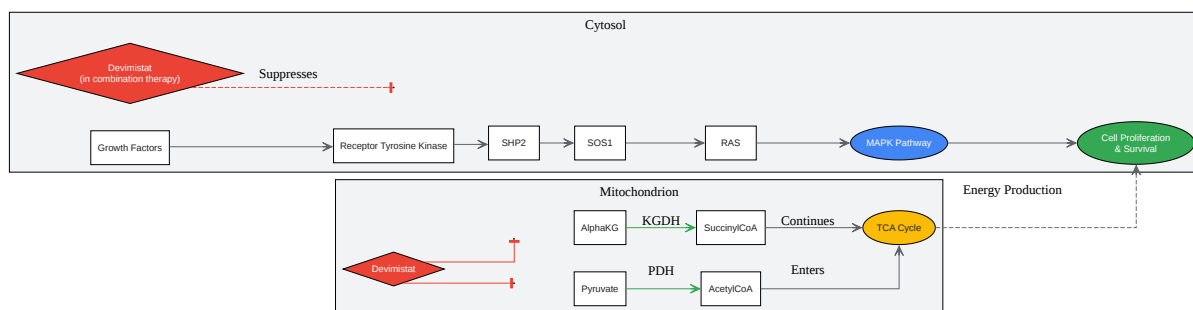
- Prepared **Devimistat** solution
- Animal housing and monitoring equipment

Procedure:

- Cell Preparation: Culture the chosen cancer cell line under standard conditions until they are in the exponential growth phase.[\[11\]](#)
- Harvest the cells using trypsin and wash them with sterile PBS or HBSS.
- Resuspend the cells in sterile PBS or HBSS at the desired concentration (e.g., $1-5 \times 10^6$ cells per 100-200 μ L). Keep the cell suspension on ice.
- Tumor Implantation: Subcutaneously inject the cell suspension into the flank of the immunocompromised mice.[\[11\]](#)[\[12\]](#)
- Tumor Growth Monitoring: Allow the tumors to establish and grow to a palpable size (e.g., 100-200 mm³).[\[12\]](#) Measure the tumor volume regularly using calipers (Volume = $0.5 \times \text{Length} \times \text{Width}^2$).
- Randomization and Treatment: Once tumors reach the desired size, randomize the mice into treatment groups (e.g., vehicle control, **Devimistat** alone, combination therapy).
- **Devimistat** Administration: Administer the prepared **Devimistat** solution via the chosen route (e.g., intraperitoneal injection) according to the predetermined dosing schedule (e.g., 25 mg/kg, twice weekly).[\[7\]](#)
- Efficacy Assessment: Continue to monitor tumor volume and the overall health and body weight of the mice throughout the study.[\[13\]](#)
- At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., histopathology, western blotting).

Mandatory Visualizations

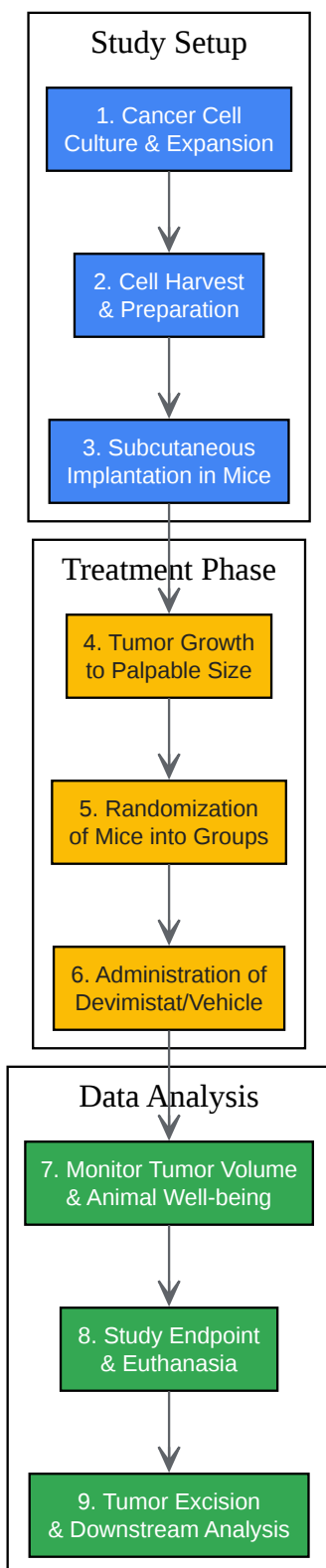
Signaling Pathway of Devimistat



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Caption: Mechanism of action of **Devimistat**.

Experimental Workflow for a Mouse Xenograft Study



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Caption: Workflow for a typical mouse xenograft study.

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